

# LEWATIT TP-208 vs LEWATIT MonoPlus TP 220 for copper separation

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## Compound of Interest

Compound Name: LEWATIT TP-208

CAS No.: 126602-47-9

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A Comparative Guide to LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 for Copper Separation

For researchers, scientists, and professionals in drug development, the efficient separation and purification of metal ions are critical. Copper, a common element in various processes, often requires selective removal. This guide provides an objective comparison of two leading chelating ion exchange resins from LANXESS, LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220, for the separation of copper. The comparison is supported by experimental data to aid in resin selection and process optimization.

## Resin Characteristics

LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 are both macroporous resins designed for the selective removal of metal ions. However, they differ fundamentally in their functional groups, which dictates their selectivity and performance under different conditions.

- LEWATIT® TP-208 is a weakly acidic cation exchange resin with iminodiacetic acid (IDA) functional groups.[1] It is particularly effective in removing heavy metals from neutralized

water streams.[1][2]

- LEWATIT® MonoPlus TP 220 is a weakly basic chelating resin featuring bis-picolylamine functional groups.[3] This resin is especially suited for the recovery of copper from strongly acidic solutions.[3]

## Performance Comparison for Copper Separation

The choice between LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 for copper separation hinges on the specific conditions of the process stream, primarily the pH and the presence of other metal ions.

### Copper Binding Capacity

Experimental data from a study comparing the two resins for metal ion removal from acid mine drainage (pH ≈ 2.5) demonstrates the superior dynamic capacity of LEWATIT® MonoPlus TP 220 for copper under acidic conditions.

Resin	Functional Group	Dynamic Copper Capacity (g/L) at pH ≈ 2.5
LEWATIT® TP-208	Iminodiacetic Acid	30.6 ± 1.3
LEWATIT® MonoPlus TP 220	Bis-picolylamine	43.3 ± 1.4

Source: Kuruc et al., 2023[4]

### Selectivity

Both resins exhibit high selectivity for copper, but their affinity for other metals varies.

- LEWATIT® TP-208 shows the following selectivity for heavy metals in neutralized waters (decreasing affinity): Copper > Vanadium (VO<sup>2+</sup>) > Uranium (UO<sub>2</sub><sup>2+</sup>) > Lead > Nickel > Zinc > Cadmium > Cobalt > Iron (II) > Beryllium > Manganese > Calcium > Magnesium > Strontium > Barium >>> Sodium.[1][2]
- LEWATIT® MonoPlus TP 220 has a pronounced selectivity for copper, especially in acidic solutions (pH < 2), with the following selectivity series: Cu<sup>2+</sup> >> Ni<sup>2+</sup> > UO<sub>2</sub><sup>2+</sup> > Fe<sup>3+</sup> > Zn<sup>2+</sup> >

$\text{Co}^{2+} > \text{Cd}^{2+} > \text{Fe}^{2+}$ .[\[3\]](#)

## Effect of pH

The pH of the solution is a critical parameter influencing the copper binding capacity of both resins.

- For iminodiacetic acid resins like LEWATIT® TP-208, the adsorption of copper generally increases with increasing pH.[\[5\]](#)[\[6\]](#)
- Similarly, bis-picolylamine resins like LEWATIT® MonoPlus TP 220 show an increase in copper adsorption with higher pH values.[\[7\]](#) However, their high selectivity for copper is maintained even at very low pH (< 2).[\[3\]](#)

## Kinetics of Copper Adsorption

The rate of copper uptake is an important factor for process efficiency.

- Studies on iminodiacetic acid resins have shown that the adsorption kinetics can be well-described by a pseudo-second-order model.
- For bis-picolylamine resins, such as a variant of LEWATIT® MonoPlus TP 220 (MDS TP 220), kinetic tests revealed rapid adsorption within the initial 5-30 minutes, also fitting a pseudo-second-order kinetic model, which is indicative of a chemisorption process.[\[8\]](#)

## Elution and Regeneration

The process of stripping the bound copper and regenerating the resin for reuse differs significantly between the two resins.

- LEWATIT® TP-208: Copper can be effectively eluted using an acid solution. A study demonstrated that 1 M sulfuric acid is effective for the elution of copper, nickel, and cobalt.[\[4\]](#)
- LEWATIT® MonoPlus TP 220: While most other metals can be stripped with acid, copper forms a very strong complex with the bis-picolylamine groups and requires an alkaline solution for efficient elution. 2 M ammonia solution has been shown to be highly effective for desorbing copper.[\[4\]](#)

## Experimental Protocols

The following are generalized experimental protocols for evaluating and comparing the performance of LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 for copper separation.

### Batch Adsorption Experiments

Objective: To determine the equilibrium binding capacity and kinetics of copper adsorption.

Materials:

- LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 resins
- Synthetic copper solution of known concentration (e.g., prepared from  $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Solutions of varying pH (adjusted with  $\text{H}_2\text{SO}_4$  or  $\text{NaOH}$ )
- Shaker or magnetic stirrer
- pH meter
- Analytical equipment for copper concentration measurement (e.g., Atomic Absorption Spectroscopy - AAS, or Inductively Coupled Plasma - Optical Emission Spectrometry - ICP-OES)

Procedure:

- Resin Preparation: Pre-condition the resins by washing with deionized water to remove any impurities.
- Equilibrium Studies:
  - Add a known mass of each resin to a series of flasks containing the copper solution at different initial concentrations.
  - Adjust the pH of each solution to the desired value.
  - Agitate the flasks for a sufficient time to reach equilibrium (e.g., 24 hours).

- Measure the final copper concentration in the supernatant.
- Calculate the equilibrium adsorption capacity ( $q_e$ ) using the formula:  $q_e = (C_0 - C_e) * V / m$  where  $C_0$  is the initial copper concentration,  $C_e$  is the equilibrium copper concentration,  $V$  is the volume of the solution, and  $m$  is the mass of the resin.
- Kinetic Studies:
  - Add a known mass of each resin to a flask containing the copper solution at a fixed initial concentration and pH.
  - Agitate the mixture and withdraw samples of the solution at different time intervals (e.g., 5, 15, 30, 60, 120, 240 minutes).
  - Measure the copper concentration in each sample.
  - Calculate the adsorption capacity at each time point ( $q_t$ ).

## Column Experiments

Objective: To evaluate the dynamic performance of the resins under flow conditions.

Materials:

- Chromatography columns
- Peristaltic pump
- Fraction collector
- The same solutions and analytical equipment as in the batch experiments.

Procedure:

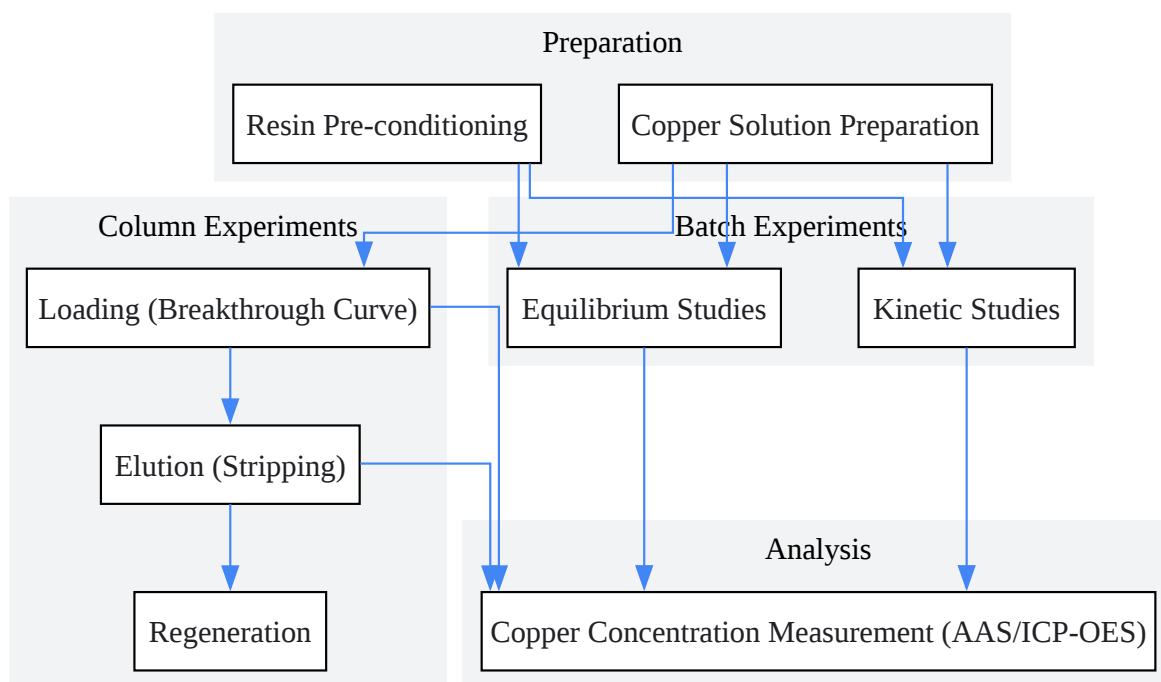
- Column Packing: Pack a known amount of each resin into separate columns to achieve a desired bed height.
- Loading Phase:

- Pump the copper feed solution through the column at a constant flow rate.
- Collect effluent samples at regular intervals using a fraction collector.
- Measure the copper concentration in the effluent samples.
- Plot the breakthrough curve ( $C/C_0$  vs. time or bed volumes).
- Elution Phase:
  - Once the resin is saturated with copper, pass an appropriate eluent through the column (e.g., 1 M  $H_2SO_4$  for TP-208, 2 M  $NH_4OH$  for TP 220).
  - Collect the eluate and measure the copper concentration to determine the elution profile and recovery.
- Regeneration: After elution, wash the column with deionized water to prepare it for the next cycle.

## Visualizing the Process

### Experimental Workflow

The following diagram illustrates a typical workflow for evaluating the performance of ion exchange resins for copper separation.

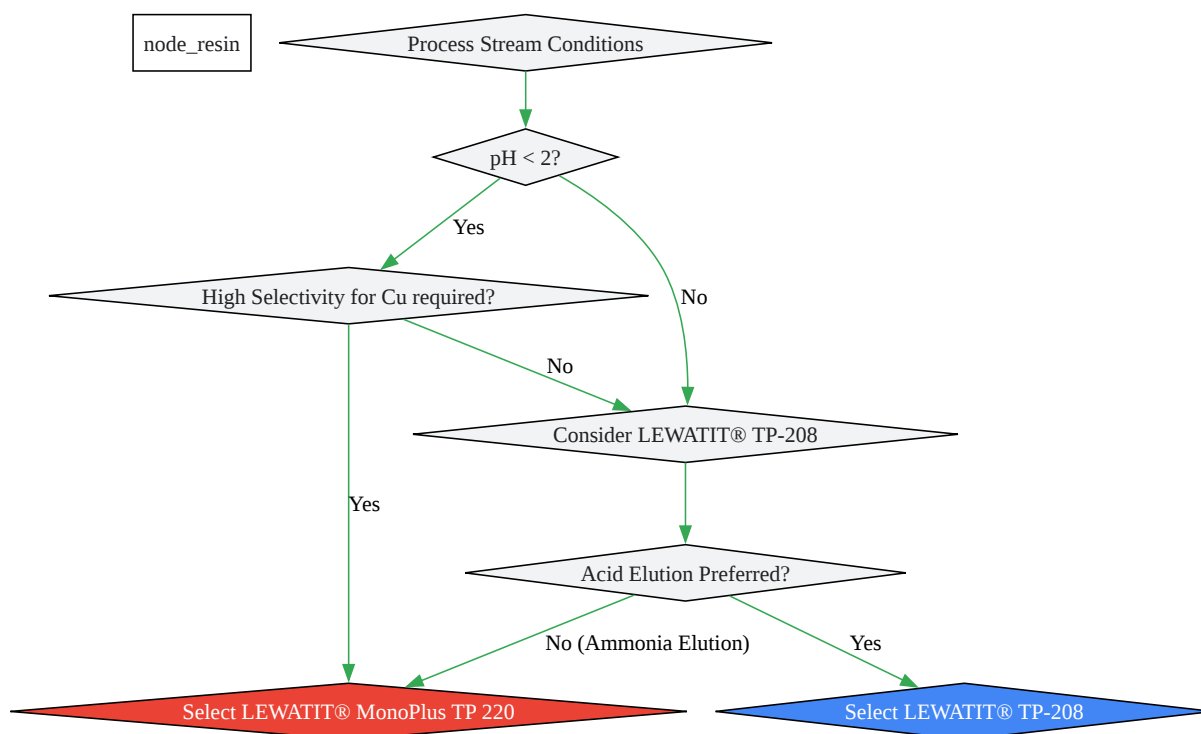


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Caption: Experimental workflow for copper separation using ion exchange resins.

## Resin Selection Logic

The choice between LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 depends on key process parameters. The following diagram outlines the decision-making process.



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Caption: Decision tree for selecting between LEWATIT® TP-208 and TP 220.

## Conclusion

Both LEWATIT® TP-208 and LEWATIT® MonoPlus TP 220 are highly effective chelating resins for the separation of copper. The primary differentiating factors are the operating pH and the desired elution method.

- LEWATIT® MonoPlus TP 220 is the superior choice for applications requiring the selective recovery of copper from highly acidic solutions (pH < 2), offering a higher binding capacity under these conditions. However, it necessitates the use of an ammonia solution for efficient copper elution.
- LEWATIT® TP-208 is well-suited for copper removal from less acidic or neutralized solutions. Its key advantage is the ability to be regenerated with a simple acid wash, which may be preferable in processes where ammonia is to be avoided.

The selection of the optimal resin will ultimately depend on a thorough evaluation of the specific process requirements, including the composition of the feed stream, the target purity of the final product, and the operational constraints of the overall process. The experimental protocols outlined in this guide provide a framework for conducting such an evaluation.

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